

An In-depth Technical Guide to 1,2,3,4-Tetrachlorobutane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,2,3,4-TETRACHLOROBUTANE

Cat. No.: B3068455

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **1,2,3,4-tetrachlorobutane**, a chlorinated hydrocarbon of interest in various chemical and research applications. This document details its chemical identity, physicochemical properties, synthesis protocols, and analytical methodologies.

Chemical Identification

- IUPAC Name: **1,2,3,4-tetrachlorobutane**^{[1][2]}
- CAS Number: 3405-32-1^{[1][3][4]}

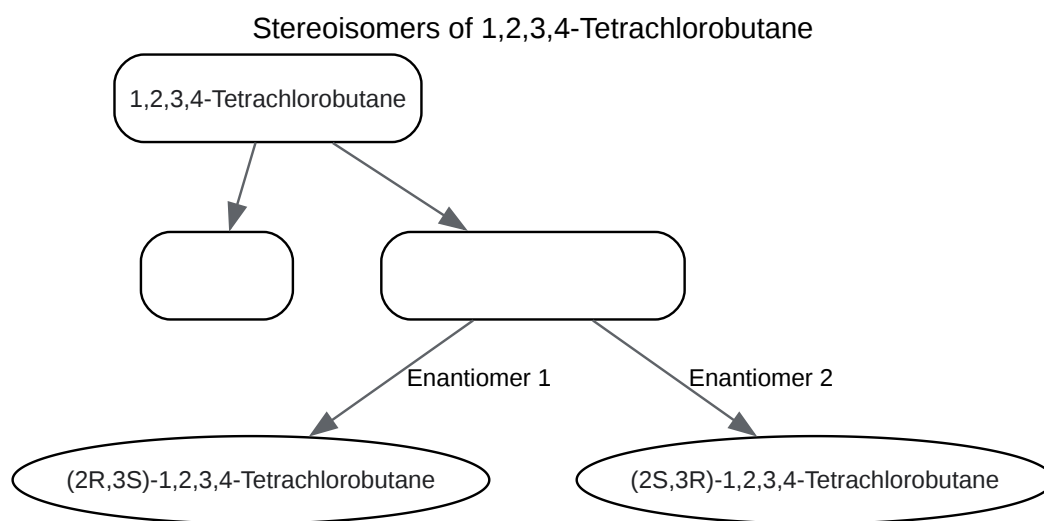
Physicochemical Properties

The following table summarizes the key physical and chemical properties of **1,2,3,4-tetrachlorobutane**.

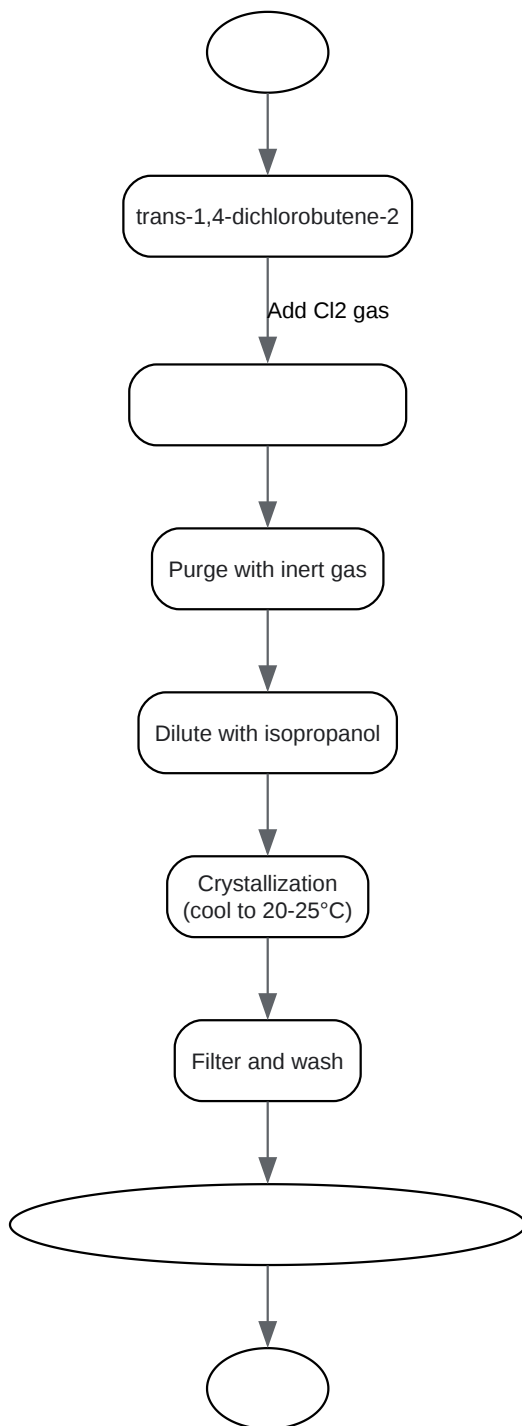
Property	Value	Source
Molecular Formula	C4H6Cl4	[1][3][5]
Molecular Weight	195.9 g/mol	[1]
Melting Point	73-74 °C (meso form)	[1][5]
Boiling Point	191.03°C (estimate)	[3][6]
Density	1.4068 g/cm ³ at 20 °C	[5]
LogP	2.67880	[3][6]
Exact Mass	195.919411	[3]
Refractive Index	1.4865 (estimate)	[3][6]

Stereoisomerism

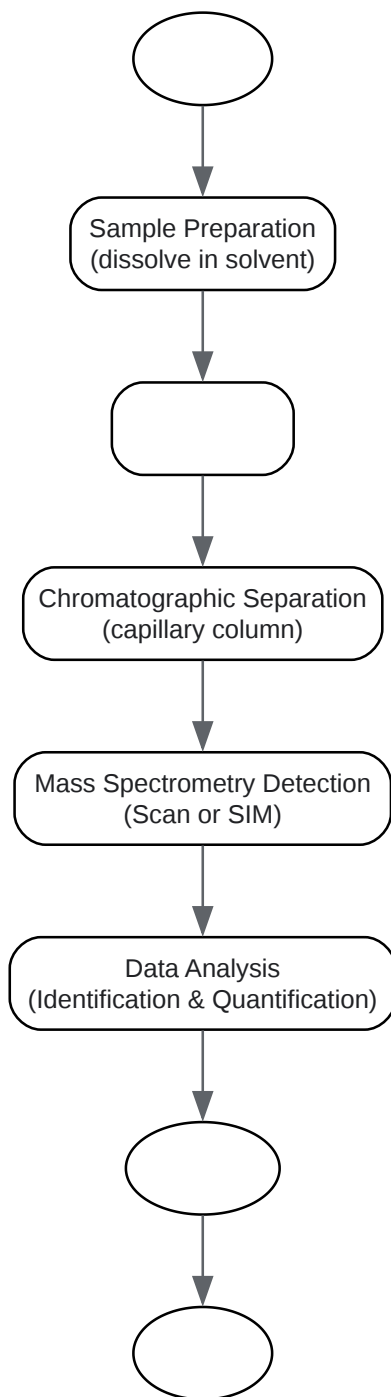
1,2,3,4-Tetrachlorobutane exists as multiple stereoisomers, including a meso form and a pair of enantiomers (dl-form). The meso form possesses a plane of symmetry and is achiral, while the enantiomers are chiral and optically active.[1] The distinct physical properties of these stereoisomers, such as melting point, are notable, with the meso form having a significantly higher melting point (approximately 73°C) compared to the dl-form, which is a liquid at room temperature.[1][7]



Synthesis Workflow for meso-1,2,3,4-Tetrachlorobutane



GC-MS Analytical Workflow for 1,2,3,4-Tetrachlorobutane

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Buy 1,2,3,4-Tetrachlorobutane | 3405-32-1 [smolecule.com]
- 2. 1,2,3,4-Tetrachlorobutane | C₄H₆Cl₄ | CID 18854 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. lookchem.com [lookchem.com]
- 4. 1,2,3,4-TETRACHLOROBUTANE | 3405-32-1 [chemicalbook.com]
- 5. echemi.com [echemi.com]
- 6. Page loading... [wap.guidechem.com]
- 7. Buy (R*,S*)-1,2,3,4-Tetrachlorobutane | 28507-96-2 [smolecule.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to 1,2,3,4-Tetrachlorobutane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3068455#cas-number-and-iupac-name-for-1-2-3-4-tetrachlorobutane]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com